

4-Fluoroiodobenzene-¹³C₆ molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Fluoroiodobenzene-¹³C₆

Cat. No.: B12417708

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An In-depth Technical Guide to the Molecular Weight of 4-Fluoroiodobenzene-¹³C₆

This guide provides a comprehensive overview of the molecular weight of 4-Fluoroiodobenzene-¹³C₆, intended for researchers, scientists, and professionals in the field of drug development. It includes detailed calculations, experimental protocols for verification, and visual diagrams to illustrate key processes.

Molecular Weight Determination

The molecular weight of 4-Fluoroiodobenzene-¹³C₆ is calculated based on the sum of the atomic masses of its constituent isotopes. The chemical formula for this isotopically labeled compound is ¹³C₆H₄FI. The calculation incorporates the precise mass of each isotope.

Isotopic Composition and Atomic Masses

The following table summarizes the isotopes present in 4-Fluoroiodobenzene-¹³C₆ and their respective atomic masses.

| Element | Isotope | Quantity | Atomic Mass (Da) |
|----------|------------------|----------|-----------------------|
| Carbon | ¹³ C | 6 | 13.003354835[1][2][3] |
| Hydrogen | ¹ H | 4 | 1.00782503223[4] |
| Fluorine | ¹⁹ F | 1 | 18.998403163[5][6] |
| Iodine | ¹²⁷ I | 1 | 126.9044719[7][8] |

Calculation of Molecular Weight

The monoisotopic molecular weight is calculated as follows:

$$(6 \times 13.003354835 \text{ Da}) + (4 \times 1.00782503223 \text{ Da}) + (1 \times 18.998403163 \text{ Da}) + (1 \times 126.9044719 \text{ Da}) = 227.954304 \text{ Da}$$

Summary of Molecular Weight Data

| Compound | Chemical Formula | Molecular Weight (Da) |
|--|--|-----------------------|
| 4-Fluoriodobenzene- ¹³ C ₆ | ¹³ C ₆ H ₄ FI | 227.954304 |
| 4-Fluoriodobenzene (unlabeled) | C ₆ H ₄ FI | 221.93418[9] |

Experimental Verification Protocol: High-Resolution Mass Spectrometry (HRMS)

To experimentally verify the molecular weight of 4-Fluoriodobenzene-¹³C₆, high-resolution mass spectrometry is the preferred method. This technique can accurately determine the mass-to-charge ratio (m/z) of the molecular ion, allowing for confirmation of the isotopic composition.

Objective

To determine the accurate mass of the molecular ion of 4-Fluoriodobenzene-¹³C₆ and confirm its elemental composition.

Materials and Instrumentation

- Sample: 4-Fluoriodobenzene-¹³C₆, ~1 mg
- Solvent: Acetonitrile (HPLC grade) or other suitable solvent
- Instrumentation: A high-resolution mass spectrometer, such as an Orbitrap or a Time-of-Flight (TOF) instrument, equipped with an appropriate ionization source (e.g., Electrospray Ionization - ESI, or Atmospheric Pressure Chemical Ionization - APCI).

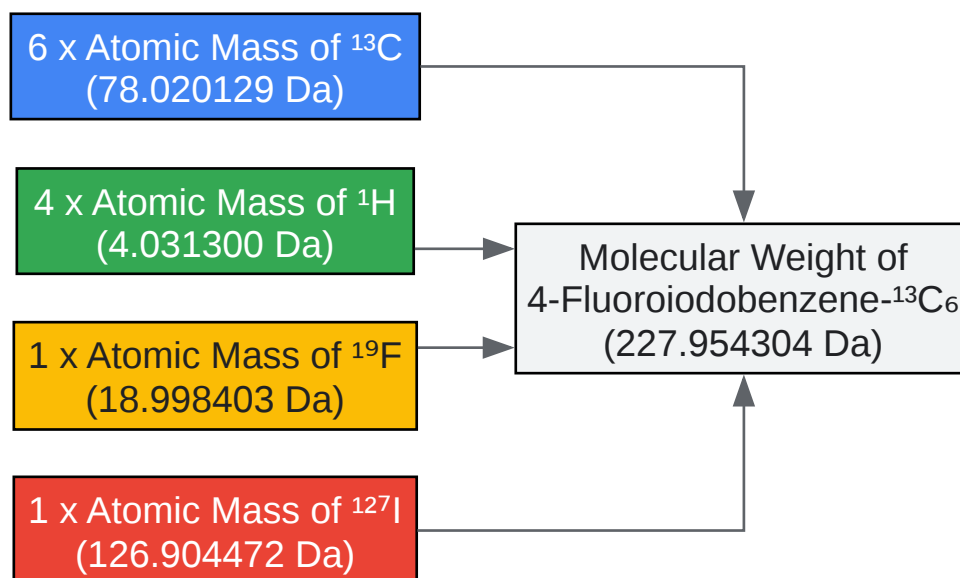
Methodology

- Sample Preparation:
 - Prepare a stock solution of 4-Fluoroiodobenzene- $^{13}\text{C}_6$ at a concentration of 1 mg/mL in the chosen solvent.
 - From the stock solution, prepare a dilute working solution (e.g., 1-10 $\mu\text{g/mL}$) for infusion or injection into the mass spectrometer.
- Instrument Calibration:
 - Calibrate the mass spectrometer according to the manufacturer's instructions using a standard calibration mixture appropriate for the desired mass range. This ensures high mass accuracy.
- Ionization:
 - Introduce the sample into the ionization source. For a non-polar compound like this, APCI in positive or negative ion mode may be more effective than ESI.
 - Optimize the ionization source parameters (e.g., spray voltage, capillary temperature, gas flows) to achieve a stable and robust signal for the molecular ion.
- Mass Analysis:
 - Acquire mass spectra in full scan mode over a relevant m/z range (e.g., m/z 100-500).
 - Ensure the instrument is operating at a high resolving power (e.g., > 60,000) to enable accurate mass measurement.
- Data Analysis:
 - Identify the peak corresponding to the molecular ion ($[\text{M}]^+$ or $[\text{M}]^-$).
 - Determine the experimentally measured m/z value of this peak.

- Compare the measured accurate mass with the theoretical calculated mass (227.954304 Da). The mass error should ideally be less than 5 ppm.
- Analyze the isotopic pattern of the molecular ion peak to further confirm the presence of the $^{13}\text{C}_6$ label.

Visual Diagrams

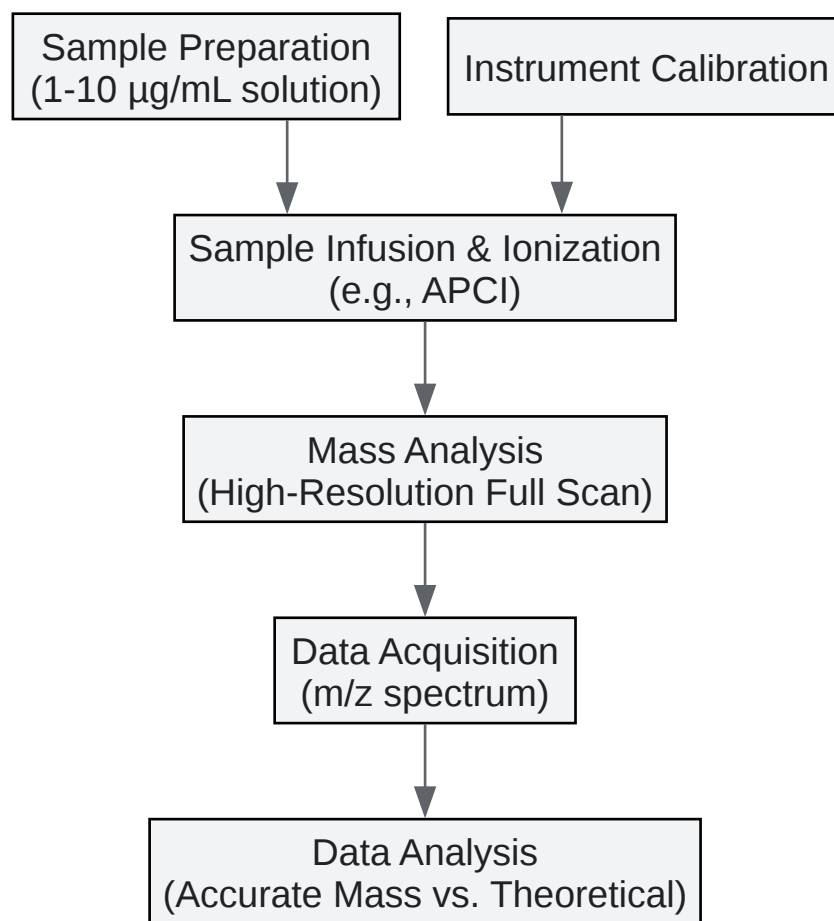
Logical Relationship of Molecular Weight Calculation



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Caption: Calculation of the molecular weight from constituent atomic masses.

Experimental Workflow for HRMS Analysis



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Caption: Workflow for the experimental verification of molecular weight.

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References

- 1. Carbon-13 - Wikipedia [en.wikipedia.org]
- 2. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]
- 3. Isotope data for carbon-13 in the Periodic Table [periodictable.com]
- 4. Atomic Weights and Isotopic Compositions for Hydrogen [physics.nist.gov]

- 5. Fluorine-19 - isotopic data and properties [chemlin.org]
- 6. Atomic Weights and Isotopic Compositions for Fluorine [physics.nist.gov]
- 7. Isotope data for iodine-127 in the Periodic Table [periodictable.com]
- 8. Atomic Weights and Isotopic Compositions for Iodine [physics.nist.gov]
- 9. 4-Fluoriodobenzene | C₆H₄FI | CID 9605 - PubChem [pubchem.ncbi.nlm.nih.gov]
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